

Application Notes and Protocols: Preparation of ML281 Stock Solution

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Compound of Interest

Compound Name: ML281

Cat. No.: B609135

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These application notes provide a detailed protocol for the preparation of stock solutions of **ML281**, a potent and selective inhibitor of serine/threonine kinase 33 (STK33).[1][2][3] These guidelines are intended for researchers, scientists, and professionals in the field of drug development.

Properties of ML281

ML281 is a small molecule inhibitor with the following properties:

Property	Value	Source(s)
Molecular Formula	C22H19N3O2S	[2][4][5]
Molecular Weight	389.47 g/mol	[1][2][4]
Appearance	White to off-white solid	[2]
Purity	≥98%	[1]
CAS Number	1404437-62-2	[2][4][6]

Solubility of ML281

The solubility of **ML281** in various solvents is summarized below. It is important to use fresh, high-purity solvents to ensure optimal dissolution. For dimethyl sulfoxide (DMSO), it is

recommended to use a fresh, anhydrous grade, as absorbed moisture can reduce the solubility of **ML281**.^[3]

Solvent	Solubility	Source(s)
DMSO	20 - 100 mg/mL	^[1] ^[3] ^[4] ^[6] ^[7]
Ethanol	3 mg/mL	^[3] ^[6]
Water	Insoluble	^[3] ^[6]
DMF	33 mg/mL	^[7]

Experimental Protocol: Preparation of a 10 mM **ML281** Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **ML281** in DMSO. This is a common concentration for in vitro cellular assays.

Required Materials and Equipment

- **ML281** powder
- Anhydrous DMSO
- Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Micropipettes
- Vortex mixer
- (Optional) Sonicator

Safety Precautions

- Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves.

- Handle **ML281** powder in a well-ventilated area or a chemical fume hood.
- Refer to the Safety Data Sheet (SDS) for **ML281** for comprehensive safety information.

Step-by-Step Procedure

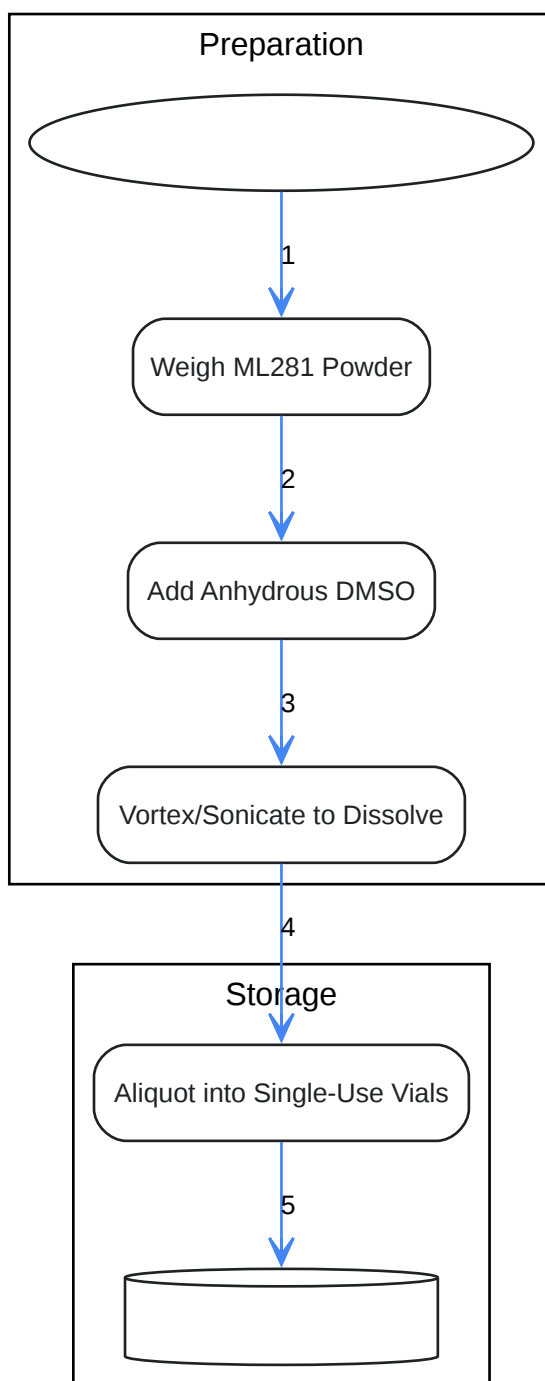
- **Equilibrate ML281:** Allow the vial of **ML281** powder to equilibrate to room temperature before opening to prevent condensation of moisture.
- **Weigh ML281:** Accurately weigh out the desired amount of **ML281** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.89 mg of **ML281**.
- **Add Solvent:** Add the appropriate volume of anhydrous DMSO to the vial containing the **ML281** powder.
- **Dissolve:** Vortex the solution until the **ML281** is completely dissolved. If necessary, sonication can be used to aid dissolution.^{[4][8]} Visually inspect the solution to ensure there are no undissolved particles.
- **Aliquot:** To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in microcentrifuge tubes or amber glass vials.
- **Store:** Store the aliquots at the recommended temperature (see Section 4).

Stock Solution Calculation Guide

The following table provides the required mass of **ML281** to prepare different volumes of common stock solution concentrations.

Desired Concentration	Volume	Mass of ML281 Required
1 mM	1 mL	0.389 mg
5 mM	1 mL	1.95 mg
10 mM	1 mL	3.89 mg
50 mM	1 mL	19.47 mg

The workflow for preparing an **ML281** stock solution is illustrated in the diagram below.



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Caption: Workflow for **ML281** Stock Solution Preparation.

Storage and Stability

Proper storage of **ML281**, both in its powdered form and as a stock solution, is crucial for maintaining its activity.

Form	Storage Temperature	Stability	Source(s)
Powder	-20°C	Up to 3 years	[4] [8]
Powder	+4°C	Up to 2 years	[4]
Stock Solution in Solvent	-80°C	Up to 2 years	[2] [3] [4]
Stock Solution in Solvent	-20°C	1 month to 1 year	[2] [3] [4] [6]

It is highly recommended to aliquot stock solutions to minimize the number of freeze-thaw cycles, which can degrade the compound.

Disclaimer

This protocol is intended for research use only by qualified personnel. The user is responsible for adhering to all applicable safety guidelines and for validating the protocol for their specific application. The information provided is based on publicly available data and may vary depending on the specific batch and purity of the **ML281** used.

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